

# Molecular formula and weight of 3-(Bromomethyl)nonane

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## Compound of Interest

Compound Name: 3-(Bromomethyl)nonane

Cat. No.: B15311832

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## Technical Guide: 3-(Bromomethyl)nonane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, synthesis, and safe handling of **3-(Bromomethyl)nonane**, a valuable intermediate in organic synthesis.

## Molecular Profile

**3-(Bromomethyl)nonane** is a halogenated alkane. Its structure consists of a nonane backbone with a bromomethyl substituent at the third carbon position.

## Quantitative Data Summary

The key quantitative data for **3-(Bromomethyl)nonane** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>21</sub> Br
Molecular Weight	221.18 g/mol
Appearance	Expected to be a colorless liquid
Boiling Point	Not precisely determined, but expected to be high
Solubility	Insoluble in water, soluble in organic solvents

## Synthesis of 3-(Bromomethyl)nonane

While a specific protocol for the synthesis of **3-(Bromomethyl)nonane** is not readily available in published literature, a standard approach would involve the free-radical bromination of 3-methylnonane. This method utilizes a brominating agent such as N-bromosuccinimide (NBS) in the presence of a radical initiator.

## Experimental Protocol: Free-Radical Bromination

This hypothetical protocol is based on established methods for the bromination of alkanes.

Materials:

- 3-Methylnonane
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO) or Azobisisobutyronitrile (AIBN)
- Carbon tetrachloride (CCl<sub>4</sub>) or other suitable non-polar solvent
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Inert gas (Nitrogen or Argon)
- 5% Sodium bicarbonate solution

- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 3-methylnonane in carbon tetrachloride under an inert atmosphere.
- **Addition of Reagents:** Add N-bromosuccinimide and a catalytic amount of benzoyl peroxide to the solution.
- **Reaction Initiation:** Heat the mixture to reflux with vigorous stirring. The reaction is typically initiated by light, so the use of a sunlamp or a standard laboratory light source may be necessary.
- **Monitoring the Reaction:** The reaction progress can be monitored by Gas Chromatography (GC) to observe the consumption of the starting material.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Filter the solid succinimide byproduct.
- **Extraction:** Transfer the filtrate to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution and deionized water to remove any remaining acidic impurities.

- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** The crude product can be purified by fractional distillation under reduced pressure to yield pure **3-(Bromomethyl)nonane**.

## Safety and Handling

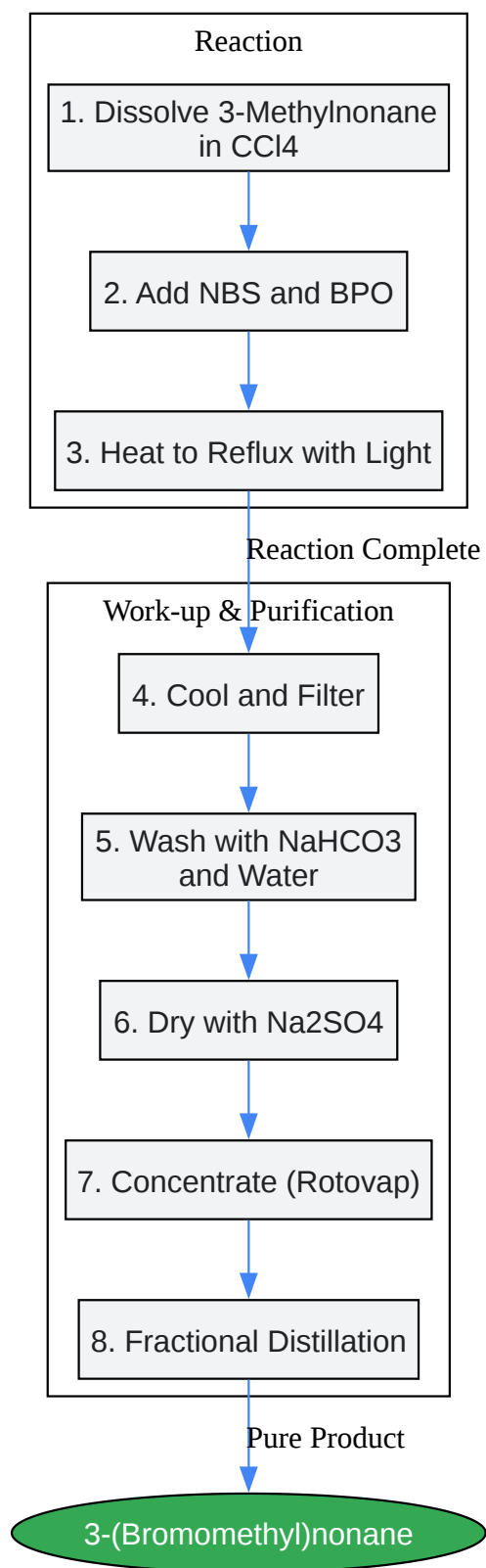
Alkyl halides, including **3-(Bromomethyl)nonane**, should be handled with care due to their potential health hazards.

- **General Precautions:** Always work in a well-ventilated fume hood.<sup>[1]</sup> Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.<sup>[1]</sup> Avoid inhalation of vapors and contact with skin and eyes.<sup>[1]</sup>
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

## Visualizations

### Synthetic Workflow

The following diagram illustrates the logical workflow for the synthesis and purification of **3-(Bromomethyl)nonane**.



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Caption: Synthetic workflow for **3-(Bromomethyl)nonane**.

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## References

- 1. scribd.com [scribd.com]
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